molecular structure of 3-Chloro-1-phenothiazin-10-yl-propan-1-one

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Compound of Interest

Compound Name:	*3-Chloro-1-phenothiazin-10-yl-propan-1-one*
CAS No.:	*4091-91-2*
Cat. No.:	*B1266747*

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Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of the molecular structure of **3-Chloro-1-phenothiazin-10-yl-propan-1-one**, a key intermediate in the synthesis of various pharmaceutical agents. The phenothiazine scaffold is a privileged structure in medicinal chemistry, forming the basis for numerous antipsychotic, antihistaminic, and antiemetic drugs.[1][2][3] This document details the synthetic pathway to the title compound, provides a thorough analysis of its structural elucidation through modern spectroscopic techniques, and discusses the structure-activity relationships that underscore the pharmacological potential of its derivatives. Methodologies are presented with an emphasis on the causal reasoning behind experimental choices, ensuring a self-validating approach to structural confirmation. This guide is intended for researchers, scientists, and drug development professionals engaged in the synthesis and application of heterocyclic compounds.

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Introduction: The Significance of the Phenothiazine Scaffold

Phenothiazine (PTZ) is a tricyclic heterocyclic compound consisting of two benzene rings fused to a central thiazine ring.[2][4] This unique, butterfly-like conformation endows the scaffold with rich electronic properties and the ability to be extensively functionalized at the nitrogen and aromatic carbon positions.[4] These characteristics have made phenothiazine derivatives a cornerstone of medicinal chemistry for over half a century.[3]

The journey of phenothiazines in medicine began serendipitously with the synthesis of Chlorpromazine in 1951, which revolutionized the treatment of psychosis and laid the foundation for the field of psychopharmacology.[5] The biological activity of these compounds is profoundly influenced by the nature of the substituent at the N-10 position of the phenothiazine ring.[3][6] The title compound, **3-Chloro-1-phenothiazin-10-yl-propan-1-one**, serves as a critical building block, incorporating a reactive electrophilic side chain that allows for the introduction of diverse functionalities, thereby enabling the exploration of new therapeutic agents.[7]

Physicochemical Properties of the Target Compound

A foundational understanding begins with the compound's basic properties, which are summarized in the table below.

Property	Value	Source
CAS Number	4091-91-2	[8][9][10]
Molecular Formula	$C_{15}H_{12}ClNOS$	[8][9]
Molecular Weight	289.78 g/mol	[8]
Synonyms	10-(3-Chloropropionyl)phenothiazine ; 1-Propanone, 3-chloro-1-(10H-phenothiazin-10-yl)	[8]

Synthesis and Mechanistic Rationale

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The most direct and industrially relevant synthesis of **3-Chloro-1-phenothiazin-10-yl-propan-1-one** is achieved through the N-acylation of the 10H-phenothiazine core. This reaction is a variation of the Friedel-Crafts acylation, targeting the nucleophilic secondary amine at the N-10 position rather than the aromatic rings.[11][12][13]

Causality of Experimental Design:

- Choice of Reagents: 10H-Phenothiazine is selected as the nucleophilic core. 3-Chloropropionyl chloride serves as the acylating agent, providing the desired three-carbon chain with a terminal chlorine, which is an excellent leaving group for subsequent nucleophilic substitution reactions.

- Reaction Conditions: The reaction is typically performed in an aprotic solvent (e.g., Dichloromethane, Toluene, or DMF) to prevent hydrolysis of the acyl chloride. A mild base (e.g., Triethylamine or Pyridine) is often included to act as an acid scavenger, neutralizing the HCl byproduct and driving the reaction to completion. The use of a strong Lewis acid catalyst (like $AlCl_3$), which is characteristic of classical Friedel-Crafts C-acylation, is unnecessary and avoided here, as it would preferentially coordinate with the heteroatoms and could lead to unwanted side reactions.[14][15][16]

Experimental Protocol: N-Acylation of 10H-Phenothiazine

This protocol describes a representative laboratory-scale synthesis.

- Preparation: To a solution of 10H-phenothiazine (1.0 eq) in anhydrous dichloromethane (DCM, 10 mL/g of phenothiazine) under a nitrogen atmosphere, add triethylamine (1.2 eq).

- Acylation: Cool the mixture to 0 °C in an ice bath. Add a solution of 3-chloropropionyl chloride (1.1 eq) in anhydrous DCM dropwise over 30 minutes, maintaining the temperature below 5 °C.

- Reaction: Allow the reaction mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Workup: Upon completion, quench the reaction by adding deionized water. Separate the organic layer, and wash sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine.

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- Isolation: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the resulting crude solid by recrystallization from ethanol or by column chromatography on silica gel to yield **3-Chloro-1-phenothiazin-10-yl-propan-1-one** as a solid.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis process.

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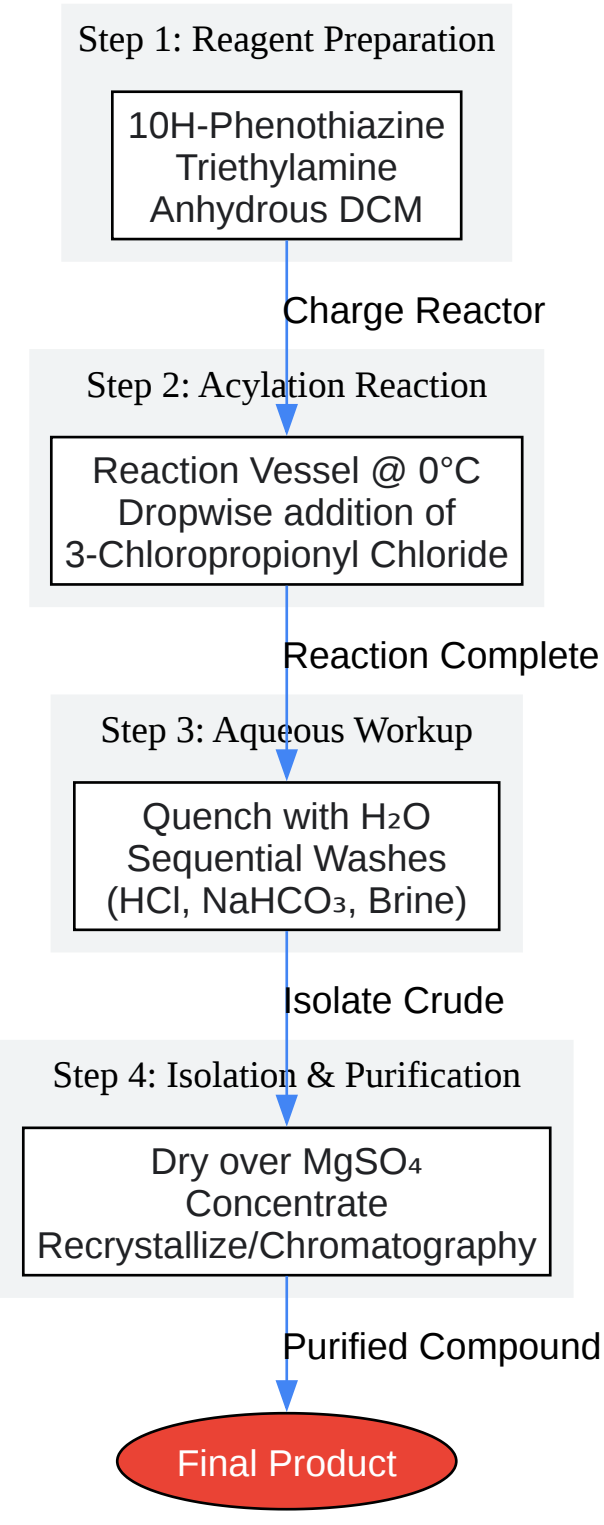

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Caption: Workflow for the synthesis of **3-Chloro-1-phenothiazin-10-yl-propan-1-one**.

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Molecular Structure Elucidation: A Spectroscopic Approach

The confirmation of the molecular structure of **3-Chloro-1-phenothiazin-10-yl-propan-1-one** relies on a synergistic combination of spectroscopic methods. Each technique provides a unique piece of the structural puzzle, and their combined data serve as a self-validating system.

Predicted Spectroscopic Data

The following table summarizes the expected data from key spectroscopic analyses.

Technique	Expected Observation	Structural Inference
^{1}H NMR	δ 7.0-7.8 (m, 8H)δ ~3.9 (t, 2H)δ ~3.4 (t, 2H)	Aromatic protons of the phenothiazine coreMethylene group adjacent to chlorine (-CH_2Cl)Methylene group adjacent to carbonyl (-$COCH_2$-)
^{13}C NMR	δ 120-145 (multiple signals)δ ~169δ ~40δ ~35	Aromatic carbonsCarbonyl carbon (C=O)Methylene carbon (-CH_2Cl)Methylene carbon (-$COCH_2$-)
IR (cm^{-1})	~1685 (strong)~3060 (medium)~1580, 1470 (medium)~750 (strong)	C=O stretch (ketone)Aromatic C-H stretchAromatic C=C stretchC-Cl stretch
Mass Spec (EI)	m/z 289/291 (M^+/M^++2)	Molecular ion peak with characteristic 3:1 isotopic pattern for one chlorine atom.

Rationale for Spectroscopic Interpretation

- Nuclear Magnetic Resonance (NMR): In the ^{1}H NMR spectrum, the protons of the two methylene groups in the propanone chain are expected to appear as distinct triplets due to

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coupling with each other. The downfield shift of the methylene group at ~3.4 ppm is caused by the deshielding effect of the adjacent electron-withdrawing carbonyl group. Similarly, the methylene at ~3.9 ppm is shifted downfield by the electronegative chlorine atom. The complex multiplet in the aromatic region (7.0-7.8 ppm) corresponds to the eight protons on the phenothiazine rings.

- Infrared (IR) Spectroscopy: The most definitive peak in the IR spectrum is the strong absorption around 1685 cm^{-1}, which is highly characteristic of a ketone's carbonyl (C=O) stretch. This unequivocally confirms the presence of the propan-1-one moiety.

- Mass Spectrometry (MS): Electron Impact Mass Spectrometry would show the molecular ion peak (M^+). Crucially, the presence of a single chlorine atom would be confirmed by the M^++2 peak, which would have an intensity approximately one-third that of the M^+ peak, reflecting the natural isotopic abundance of ^{35}Cl and ^{37}Cl.

Structure-Activity Relationship (SAR) Context

While **3-Chloro-1-phenothiazin-10-yl-propan-1-one** is primarily an intermediate, its structure contains the essential pharmacophoric elements of active phenothiazine drugs.[7] Understanding these elements provides the rationale for its use in drug development.

- The Tricyclic Core: The folded phenothiazine ring system is crucial. Its geometry is believed to mimic the conformation of dopamine, allowing it to interact with dopamine receptors, which is the primary mechanism for the antipsychotic effects of drugs like chlorpromazine.[3] [6]

- The N-10 Side Chain: The length and composition of the side chain at the N-10 position are critical determinants of activity. A three-atom chain (as in the propanone moiety) is often optimal for neuroleptic activity.[6]

- The Terminal Group: The terminal chlorine atom in the title compound is a reactive handle. Replacing this chlorine with various amine-containing groups (e.g., dimethylamine to form chlorpromazine) introduces a basic nitrogen atom, which is essential for receptor binding and for the physicochemical properties (like water solubility) required for a drug.

Pharmacophore Model

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The diagram below illustrates the key structural features of phenothiazine derivatives that are important for their biological activity.

Caption: Key pharmacophoric features of bioactive phenothiazine derivatives.

Conclusion

The molecular structure of **3-Chloro-1-phenothiazin-10-yl-propan-1-one** is well-defined and can be unambiguously confirmed through a combination of logical synthesis and multi-faceted spectroscopic analysis. Its importance lies not in its own biological activity, but in its role as a versatile synthetic intermediate. The N-10 chloropropionyl side chain provides a strategic site for introducing the diverse functionalities required to modulate the pharmacological profile of the phenothiazine scaffold. A thorough understanding of its structure and synthesis is therefore fundamental for scientists and researchers dedicated to the design and development of novel therapeutic agents based on this privileged heterocyclic system.

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